

# An In-depth Technical Guide to 2-(Phenoxymethyl)benzonitrile

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## Compound of Interest

Compound Name: 2-(Phenoxymethyl)benzonitrile

CAS No.: 168971-54-8

Cat. No.: B069747

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**Abstract:** This technical guide provides a comprehensive overview of **2-(Phenoxymethyl)benzonitrile**, a key aromatic nitrile derivative. The document is structured to serve researchers, scientists, and professionals in drug development by detailing the compound's fundamental properties, synthesis protocols, spectroscopic characterization, and potential applications. By integrating established chemical principles with practical insights, this guide aims to be an essential resource for the scientific community engaged in the exploration and utilization of novel chemical entities.

## Introduction and Core Compound Identification

**2-(Phenoxymethyl)benzonitrile** is an organic compound featuring a benzonitrile core structure linked to a phenoxy group via a methylene bridge. This unique arrangement of a nitrile group and an ether linkage on an aromatic framework makes it a valuable intermediate in synthetic organic chemistry and a scaffold of interest in medicinal chemistry. The nitrile group can serve as a precursor to various functional groups, including amines, carboxylic acids, and tetrazoles, while the phenoxymethyl moiety can influence the molecule's steric and electronic properties, as well as its pharmacokinetic profile in potential drug candidates.

The definitive identifier for this compound is its Chemical Abstracts Service (CAS) Registry Number.

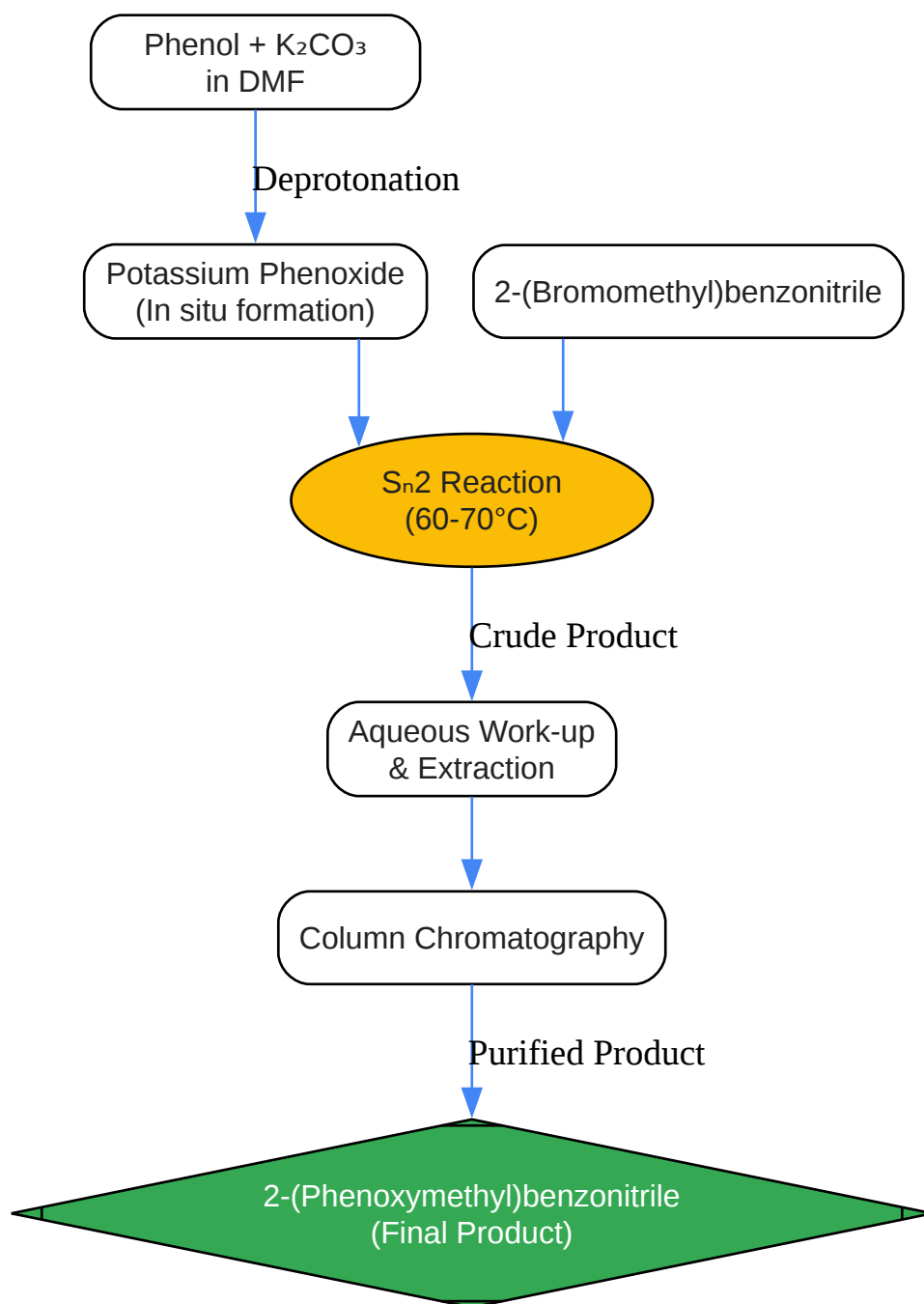
CAS Number: 168971-54-8[1]

## Physicochemical and Structural Properties

A thorough understanding of a compound's physical and chemical properties is foundational to its application in research and development. Key identifiers and properties for **2-(Phenoxymethyl)benzonitrile** are summarized below.

| Property          | Value                              | Source |
|-------------------|------------------------------------|--------|
| CAS Number        | 168971-54-8                        | [1]    |
| Molecular Formula | C <sub>14</sub> H <sub>11</sub> NO | [2]    |
| Molecular Weight  | 209.24 g/mol                       | ---    |
| IUPAC Name        | 2-(phenoxymethyl)benzonitrile      | [2]    |
| Synonyms          | Benzonitrile, 2-(phenoxymethyl)-   | [1]    |
| Monoisotopic Mass | 209.08406 Da                       | [2]    |

Below is the two-dimensional chemical structure of **2-(Phenoxymethyl)benzonitrile**, rendered to illustrate the connectivity of its constituent atoms.



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## Sources

- [1. Benzonitrile,2-\(phenoxymethyl\)-;168971-54-8 \[axsyn.com\]](#)
- [2. PubChemLite - 2-\(phenoxymethyl\)benzonitrile \(C14H11NO\) \[pubchemlite.lcsb.uni.lu\]](#)
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